

Tyr-Ile (Tyrosyl-Isoleucine) Dipeptide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Tyr-Ile

Cat. No.: B15598024

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Abstract

The dipeptide **Tyr-Ile** (Tyrosyl-Isoleucine) is a small biomolecule composed of the amino acids Tyrosine and Isoleucine. While research into its specific biological roles is ongoing, **Tyr-Ile** has demonstrated significant potential as a bioactive compound, notably as a competitive inhibitor of the Angiotensin-I-Converting Enzyme (ACE). This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of the **Tyr-Ile** dipeptide. Detailed experimental protocols for its synthesis, purification, characterization, and bioactivity assessment are also presented to facilitate further research and development.

Chemical Structure and Physicochemical Properties

The **Tyr-Ile** dipeptide consists of a tyrosine residue linked to an isoleucine residue via a peptide bond. The chemical structure and key physicochemical properties are summarized below.

Chemical Structure:

- IUPAC Name: (2S)-2-[[[(2S)-2-amino-3-(4-hydroxyphenyl)propanoyl]amino]-3-methylpentanoic acid^[1]
- Molecular Formula: C₁₅H₂₂N₂O₄^[1]

- Synonyms: Tyrosylisoleucine, YI dipeptide, **Tyr-Ile**[\[1\]](#)

Physicochemical Data:

Property	Value	Source
Molecular Weight	294.35 g/mol	[1]
Monoisotopic Mass	294.15795719 Da	[1]
XLogP3	-1.8	[1]
Hydrogen Bond Donors	4	PubChem
Hydrogen Bond Acceptors	5	PubChem
Rotatable Bond Count	7	PubChem
Physical Description	Solid	[1]

Biological Activity and Signaling Pathways

Angiotensin-I-Converting Enzyme (ACE) Inhibition

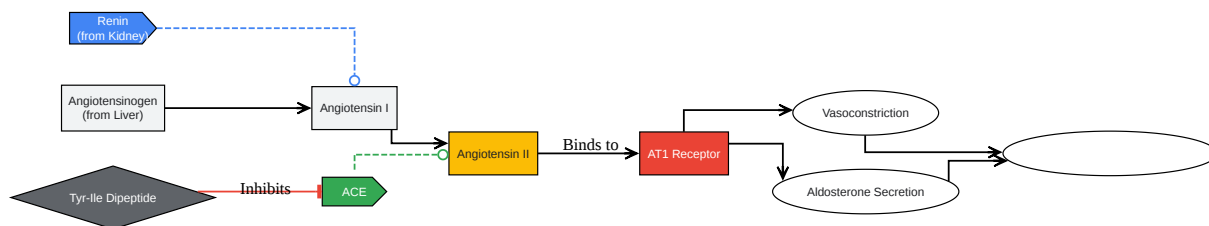
The most well-documented biological activity of the **Tyr-Ile** dipeptide is its role as a competitive inhibitor of the Angiotensin-I-Converting Enzyme (ACE).[\[2\]](#) ACE is a key enzyme in the Renin-Angiotensin System (RAS), which plays a crucial role in blood pressure regulation. By inhibiting ACE, **Tyr-Ile** can prevent the conversion of angiotensin I to the potent vasoconstrictor angiotensin II, thereby contributing to a reduction in blood pressure.

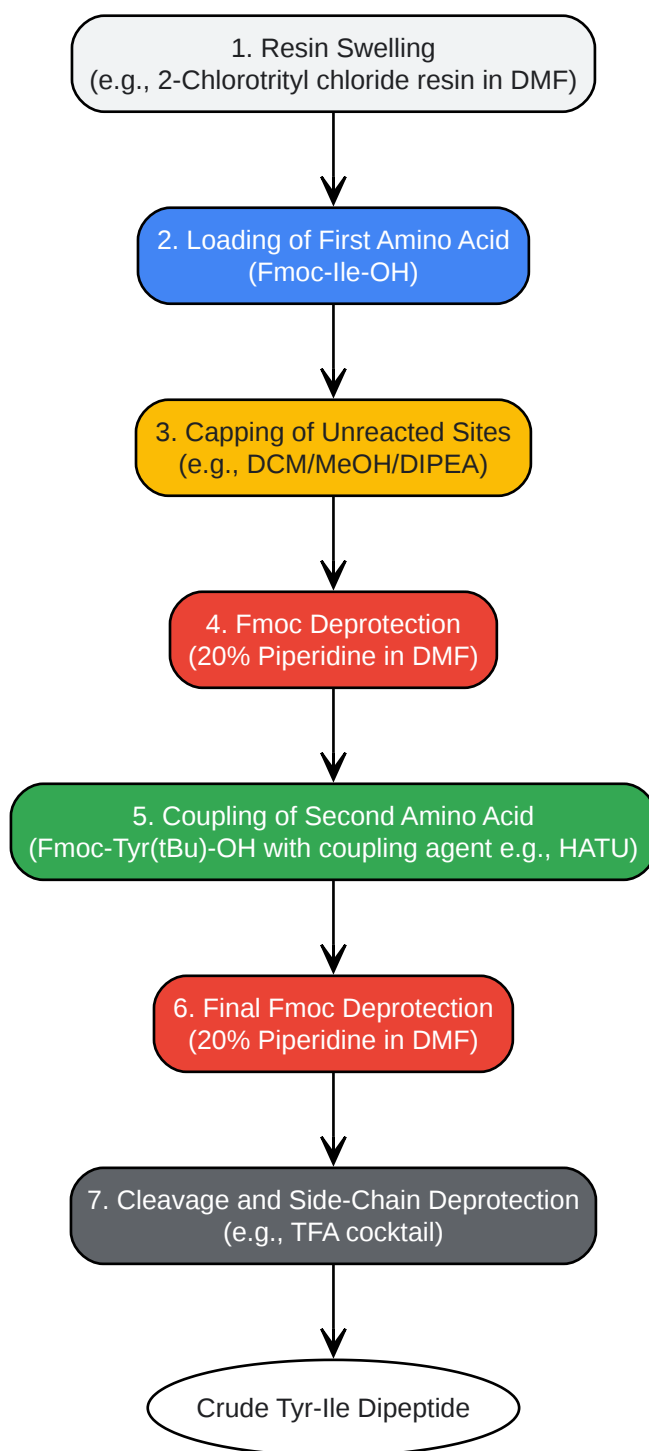
Quantitative Data for ACE Inhibition:

Parameter	Value	Inhibition Type	Source
IC ₅₀	6.56 ± 1.12 μM	-	[2]
K _i	3.10 ± 0.28 μM	Competitive	[2]

Signaling Pathway: The Renin-Angiotensin System (RAS)

The following diagram illustrates the Renin-Angiotensin System and the point of inhibition by the **Tyr-Ile** dipeptide.





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References

- 1. Angiotensin converting enzyme inhibitors block mitogenic signalling pathways in rat cardiac fibroblasts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Angiotensin-converting enzyme inhibitory assay [protocols.io]
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